

# In-Depth Technical Guide to DL-Phenylalanine Methyl Ester Hydrochloride

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## Compound of Interest

Compound Name: *H-DL-Phe-OMe.HCl*

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of DL-Phenylalanine Methyl Ester Hydrochloride, a compound of significant interest in pharmaceutical development and nutritional science.<sup>[1]</sup> As a precursor to the essential amino acid phenylalanine, it plays a crucial role in protein synthesis and the production of neurotransmitters.<sup>[1]</sup> Its methyl ester form is noted for enhancing bioavailability, making it a valuable component in dietary supplements aimed at improving cognitive function and mood.<sup>[1]</sup>

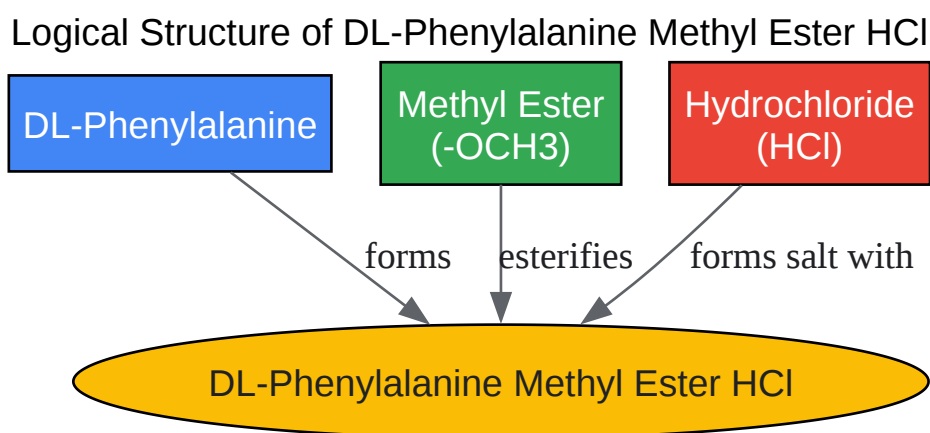
## Core Quantitative Data

The fundamental physicochemical properties of DL-Phenylalanine Methyl Ester Hydrochloride are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	References
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub> ·HCl	[2]
or C <sub>10</sub> H <sub>14</sub> ClNO <sub>2</sub>	[3]	
Molecular Weight	215.7 g/mol	[2]
215.68 g/mol	[4]	
Appearance	White to off-white crystalline powder	[2][3][5]
Melting Point	157 - 159 °C	[2]
CAS Number	5619-07-8	[2][3]
Purity	≥ 99% (HPLC)	[2]
Solubility	Soluble in water, methanol, and ethanol	[5]

## Structural and Logical Representation

The following diagram illustrates the constituent components of DL-Phenylalanine Methyl Ester Hydrochloride.



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**Fig. 1:** Components of DL-Phenylalanine Methyl Ester HCl

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of DL-Phenylalanine Methyl Ester Hydrochloride are critical for reproducible research and development.

### Synthesis of DL-Phenylalanine Methyl Ester Hydrochloride

A common method for the synthesis of amino acid methyl ester hydrochlorides involves the reaction of the amino acid with methanol in the presence of a catalyst.[\[6\]](#)

General Procedure:

- To a round bottom flask containing the amino acid (0.1 mol), slowly add freshly distilled chlorotrimethylsilane (0.2 mol) with stirring.[\[6\]](#)
- Add methanol (100 mL) to the mixture.[\[6\]](#)
- Stir the resulting solution or suspension at room temperature.[\[6\]](#)
- Monitor the reaction completion using Thin Layer Chromatography (TLC).[\[6\]](#)
- Upon completion, concentrate the reaction mixture using a rotary evaporator to yield the amino acid methyl ester hydrochloride product.[\[6\]](#)

An alternative synthesis involves the use of thionyl chloride.

Procedure with Thionyl Chloride:

- Suspend L-phenylalanine (9.03 g, 54.7 mmol) in methanol (100 cm<sup>3</sup>) at 0 °C.[\[7\]](#)
- Add thionyl chloride (6.0 cm<sup>3</sup>, 82.1 mmol) to the stirred suspension via a dropping funnel.[\[7\]](#)
- Stir the mixture for 24 hours at room temperature.[\[7\]](#)
- Remove the solvent under reduced pressure.[\[7\]](#)

- Recrystallize the crude product from a mixture of ethyl acetate and ethanol (95:5) to obtain the final product as a white solid.[7]

## Analytical Methodologies

### High-Performance Liquid Chromatography (HPLC) for Enantiomeric Separation

The enantiomers of phenylalanine methyl ester can be effectively separated and analyzed using chiral HPLC.

- Column: LARIHC CF6-P, 25 cm x 4.6 mm I.D., 5  $\mu$ m particles.
- Mobile Phase: A mixture of methanol, acetonitrile, acetic acid, and triethylamine in a ratio of 70:30:0.3:0.2.
- Flow Rate: 1 mL/min.
- Column Temperature: 20 °C.
- Detector: UV at 254 nm.
- Injection Volume: 5  $\mu$ L.
- Sample Preparation: 0.3 mg/mL in ethanol.

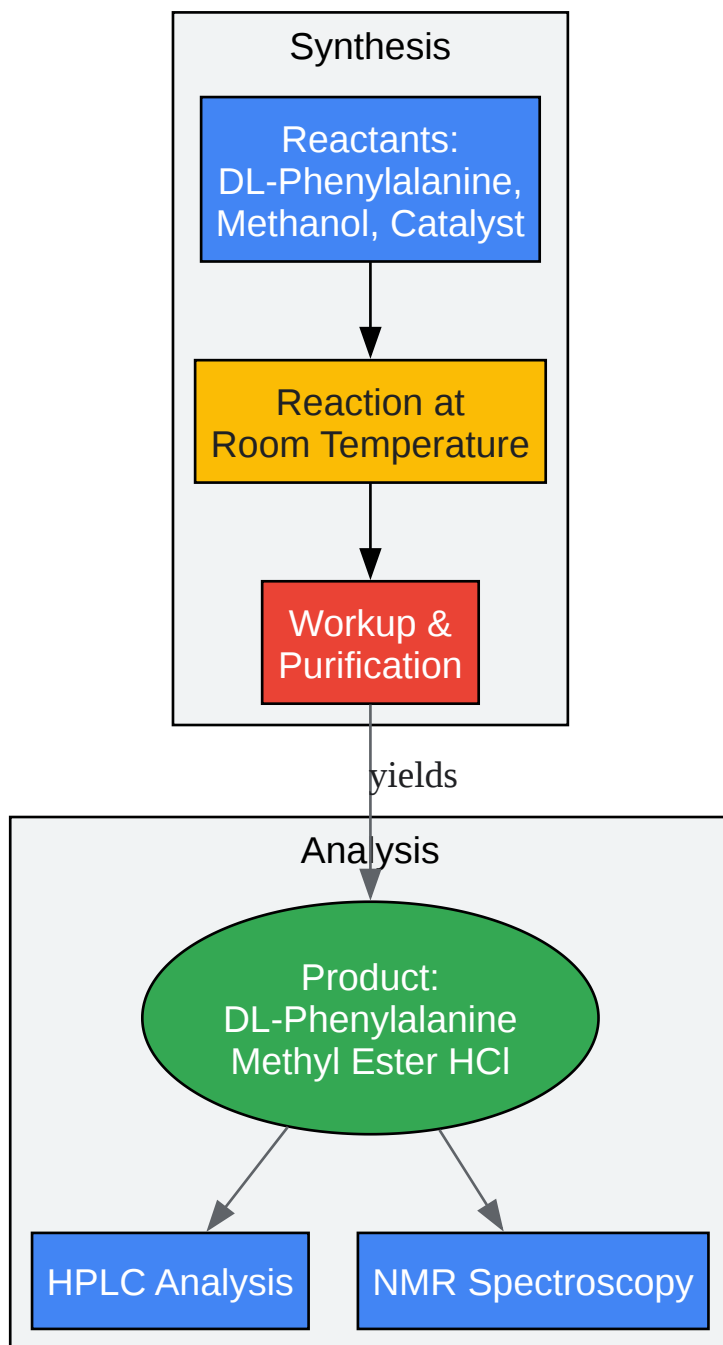
### Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR spectroscopy is a powerful tool for the structural confirmation of DL-Phenylalanine Methyl Ester Hydrochloride.

- $^1\text{H}$  NMR (400 MHz,  $\text{CD}_3\text{OD}$ ): Chemical shifts ( $\delta$ ) are observed at approximately 3.23-3.29 ppm (dd, 2H), 3.79 ppm (s, 3H), 4.32 ppm (t, 1H), and 7.27-7.38 ppm (m, 5H).[8]
- $^{13}\text{C}$  NMR (100 MHz,  $\text{CD}_3\text{OD}$ ): Resonances are expected around  $\delta$  37.3, 53.5, 55.2, 128.6, 130.1, 130.5, 135.3, and 170.3.[8]

The following diagram outlines a typical workflow for the synthesis and analysis of this compound.

## Experimental Workflow: Synthesis and Analysis



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**Fig. 2:** Synthesis and Analysis Workflow

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